

An In-depth Technical Guide to the Crystal Structure of Sodium Chromate

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Compound of Interest

Compound Name: Sodium chromate

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This technical guide provides a comprehensive analysis of the crystal structure of **sodium chromate** (Na_2CrO_4), an inorganic compound with significant industrial applications and notable toxicological properties. This document outlines the crystallographic parameters of its anhydrous and hydrated forms, details the experimental methodologies used for its structural determination, and explores the biological signaling pathways associated with its carcinogenic effects.

Crystal Structure and Physicochemical Properties

Sodium chromate is a yellow crystalline solid that can exist in an anhydrous state as well as in several hydrated forms, with the decahydrate being a common variant.[1][2][3] The crystal structure of these forms has been elucidated primarily through single-crystal X-ray diffraction.

Anhydrous Sodium Chromate (Na_2CrO_4)

The crystal structure of anhydrous **sodium chromate** was first determined by J.J. Miller in 1936.[4] It crystallizes in the orthorhombic system with the space group $Pbnm$. [4] The chromate anion (CrO_4^{2-}) adopts a tetrahedral geometry.[5]

Hydrated Sodium Chromate

Sodium Chromate Decahydrate ($\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$): This hydrate crystallizes in the monoclinic space group $P2(1)/c$. The structure consists of sodium cations coordinated by water molecules,

forming distorted octahedra, and disordered chromate tetrahedra.^[6]

Sodium Chromate Sesquihydrate ($\text{Na}_2\text{CrO}_4 \cdot 1.5\text{H}_2\text{O}$): This form crystallizes in the orthorhombic space group $F2dd$. Its structure is characterized by sodium cations in distorted octahedral and pyramidal coordinations.^[6]

Quantitative Crystallographic Data

The following tables summarize the key crystallographic data for anhydrous and hydrated sodium chromate.

Table 1: Crystallographic Data for Sodium Chromate Forms

Compound	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	V (Å ³)	Z
Anhydrous Sodium Chromate	Na ₂ CrO ₄	Orthorhombic	Pbn	5.91	9.23	7.2	90	90	90	392.8	4
Sodium Chromate Decahydrate	Na ₂ CrO ₄ ·10H ₂ O	Monoclinic	P2(1)/c	11.5356(12)	10.4989(9)	12.9454(13)	90	107.489(8)	90	1495.4(2)	4
Sodium Chromate Sesquihydrate	Na ₂ CrO ₄ ·1.5H ₂ O	Orthorhombic	F2dd	6.7797(8)	8.6548(10)	35.078(5)	90	90	90	2058.3(5)	16

Data for Anhydrous **Sodium Chromate** from the Crystallography Open Database, citing Miller, J.J. (1936).[4] Data for Hydrated **Sodium Chromate** from Kahlenberg, V. (2012).[6]

Table 2: Atomic Coordinates for Anhydrous Sodium Chromate (Na₂CrO₄)

Atom	Wyckoff Symbol	x	y	z
Cr1	4b	0.5	0	0.25
Na1	8e	0	0.222	0
O1	8e	0.25	0.083	0
O2	8e	0.583	0.167	0.25

Data sourced from the Crystallographic Information File (CIF) 1010023 from the Crystallography Open Database.

Table 3: Selected Bond Lengths and Angles for Anhydrous Sodium Chromate (Na₂CrO₄)

Bond	Length (Å)	Angle	Angle (°)
Cr-O	~1.64	O-Cr-O	~109.5
Na-O	~2.38		

Approximate values based on typical chromate structures and related compounds.[\[5\]](#)

Experimental Protocols

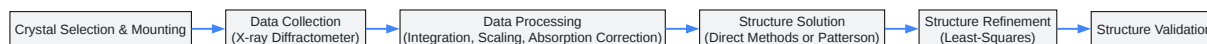
The determination of the crystal structure of **sodium chromate** and its hydrates relies on single-crystal X-ray diffraction.

Crystal Growth

Single crystals of hydrated **sodium chromate** can be synthesized from an aqueous solution of **sodium chromate** by isothermal evaporation of the solvent.[\[6\]](#) For anhydrous **sodium chromate**, crystals can be obtained by high-temperature roasting of chromium ores with sodium carbonate.[\[3\]](#)

Single-Crystal X-ray Diffraction

The following provides a generalized experimental workflow for single-crystal X-ray diffraction analysis of an inorganic compound like **sodium chromate**.



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Experimental workflow for single-crystal X-ray diffraction.

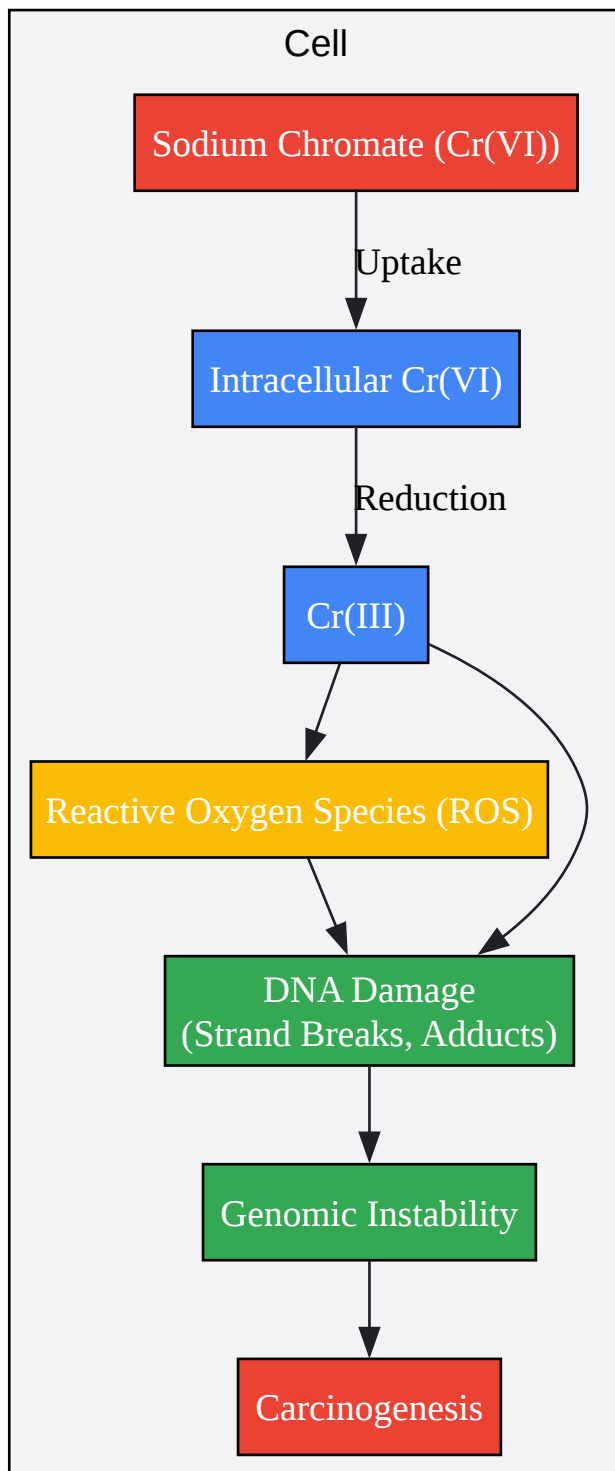
Detailed Steps:

- **Crystal Selection and Mounting:** A suitable single crystal is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, which is rotated to collect diffraction data at various orientations. For the hydrated forms of **sodium chromate**, data was collected at a low temperature of -100 °C to minimize thermal vibrations.[6]
- **Data Processing:** The collected diffraction intensities are integrated, scaled, and corrected for absorption effects.
- **Structure Solution:** The initial crystal structure is determined using methods such as direct methods or the Patterson function.
- **Structure Refinement:** The atomic positions and other structural parameters are refined using a least-squares method to achieve the best fit between the observed and calculated diffraction patterns.
- **Structure Validation:** The final structure is validated using various crystallographic checks.

Signaling Pathways in Sodium Chromate Toxicity

Sodium chromate contains chromium in the hexavalent state (Cr(VI)), which is a known human carcinogen. The toxicity of Cr(VI) is linked to its ability to enter cells and undergo

intracellular reduction to trivalent chromium (Cr(III)), generating reactive oxygen species (ROS) and leading to DNA damage.



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Carcinogenic mechanism of hexavalent chromium.

Pathway Description:

- Uptake: Hexavalent chromium from **sodium chromate** is readily taken up by cells.
- Intracellular Reduction: Inside the cell, Cr(VI) is reduced to the more reactive Cr(III) state.
- Generation of Reactive Oxygen Species (ROS): This reduction process generates ROS, leading to oxidative stress.
- DNA Damage: Both the reduction process and the resulting Cr(III) and ROS can cause significant DNA damage, including single and double-strand breaks, and the formation of DNA adducts.
- Genomic Instability: The accumulation of DNA damage leads to genomic instability.
- Carcinogenesis: Persistent genomic instability can ultimately result in neoplastic transformation and cancer.

This guide provides a foundational understanding of the crystal structure of **sodium chromate** and its biological implications. The detailed crystallographic data and the outlined experimental and biological pathways serve as a valuable resource for researchers in crystallography, materials science, and drug development.

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